

Application Note: Site-Selective Peptide Modification with [Dimethyl(oxo)- -sulfanylidene]thiourea

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Compound of Interest

Compound Name: [Dimethyl(oxo)-lambda6-sulfanylidene]thiourea

CAS No.: 2172288-15-0

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Introduction & Mechanistic Rationale

The [Dimethyl(oxo)-

-sulfanylidene] group (commonly referred to as a sulfoximine) is a mono-aza analog of a sulfone. In peptide engineering, this moiety is increasingly valued as a "chemical chameleon" due to its unique physicochemical properties:

- Bioisosterism: It acts as a stable transition-state mimetic for tetrahedral intermediates.
- Solubility: The polar

center significantly enhances aqueous solubility compared to corresponding sulfonamides or ureas.

- Hydrogen Bonding: The sulfoximine nitrogen and oxygen atoms serve as versatile hydrogen bond acceptors/donors, influencing secondary structure and binding affinity.

This protocol focuses on the thiourea linkage of this group (

). The thiourea bridge provides a rigid, planar geometry and dual hydrogen-bond donor capability, often used to lock peptide conformations or act as an anion-binding motif.

Chemical Identity[1]

- IUPAC Name of Moiety: [Dimethyl(oxo)-

-sulfanylidene]amino

- Target Linkage:

-[(Dimethyl(oxo)-

-sulfanylidene)carbamoithioyl]-peptide

- Key Reagent:

-Isothiocyanato-S,S-dimethylsulfoximine (generated in situ or pre-synthesized).

Reaction Conditions & Critical Parameters

The modification relies on the nucleophilic addition of a peptide amine (N-terminus or Lysine

-amino group) to the electrophilic isothiocyanate-activated sulfoximine.

Summary of Conditions

Parameter	Standard Condition	Optimization for Hydrophobic Peptides
Solvent	DCM or DMF (Anhydrous)	DMSO / NMP
Stoichiometry	1.0 : 1.2 (Peptide : Reagent)	1.0 : 2.0 (Peptide : Reagent)
Base	DIPEA or Et	DBU (0.5 equiv) + DIPEA
	N (2.0–3.0 equiv)	
Temperature	0 °C	23 °C
	23 °C	40 °C
Time	2 – 12 Hours	12 – 24 Hours
Atmosphere	Inert (	Inert (
	or Ar)	or Ar)

Reagent Stability Note

The

-isothiocyanato-S,S-dimethylsulfoximine intermediate is moderately sensitive to hydrolysis. Ensure all solvents are anhydrous. If the reagent is prepared in situ, use it immediately.

Experimental Protocols

Phase A: Preparation of the Activated Reagent

Note: If the specific isothiocyanate is not commercially available, it must be synthesized from S,S-dimethylsulfoximine.

Reagents:

- -Dimethylsulfoximine (Free sulfoximine)
- Thiophosgene (
-) or 1,1'-Thiocarbonyldiimidazole (TCDI)

- Dichloromethane (DCM)
- Saturated aqueous

Protocol (Thiophosgene Method):

- Dissolve
-dimethylsulfoximine (1.0 mmol) in DCM (5 mL) and cool to 0 °C.
- Add saturated aqueous
(5 mL) and stir vigorously (biphasic system).
- Slowly add Thiophosgene (1.1 mmol) dropwise over 10 minutes.
- Stir at 0 °C for 30 minutes, then warm to Room Temperature (RT) for 1 hour.
- Separate the organic layer, extract aqueous layer with DCM ().
- Dry combined organics over , filter, and concentrate in vacuo.
- Result:
-Isothiocyanato-S,S-dimethylsulfoximine (Use immediately for coupling).

Phase B: Peptide Conjugation (Lysine/N-Terminus)

Target: Modification of a resin-bound peptide (Solid Phase) or free peptide (Solution Phase).[1]
Solid phase is recommended to prevent over-reaction.

Protocol (Solid Phase):

- Swelling: Swell the peptidyl-resin (0.1 mmol scale, free amine) in DMF for 20 min.

- Base Addition: Drain DMF. Add a solution of DIPEA (0.3 mmol, 3 equiv) in anhydrous DMF (2 mL).
- Coupling: Add the

-Isothiocyanato-S,S-dimethylsulfoximine (0.2 mmol, 2 equiv) dissolved in DMF (1 mL).
- Incubation: Agitate at RT for 4–6 hours. Monitor by Kaiser test (ninhydrin) – reaction is complete when the resin turns from blue to colorless.
- Washing: Drain and wash resin with DMF (

) , DCM (

) , and

(

).

) .
- Cleavage: Cleave peptide from resin using standard TFA/Scavenger cocktails (e.g., TFA:TIPS:H₂O 95:2.5:2.5). The sulfoximine-thiourea linkage is stable to standard TFA cleavage conditions.

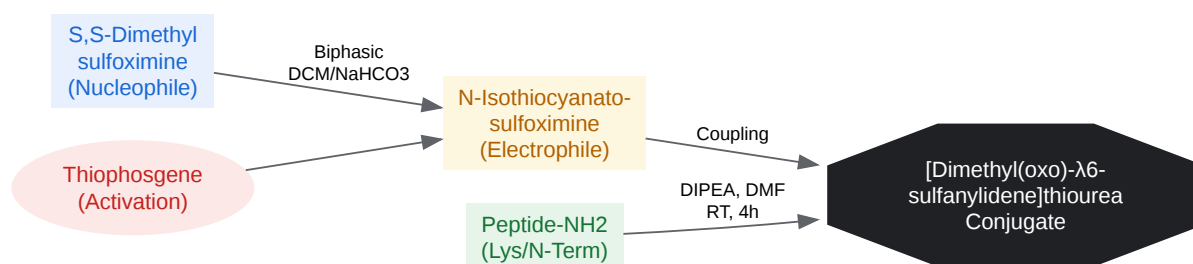
Protocol (Solution Phase):

- Dissolve peptide (1.0 equiv) in anhydrous DMF or DMSO.
- Add DIPEA (2.0 equiv) to ensure the amine is deprotonated.
- Add

-Isothiocyanato-S,S-dimethylsulfoximine (1.2 equiv).
- Stir at RT for 12 hours.
- Quenching: Add water (10 equiv) to hydrolyze excess isothiocyanate.
- Purification: Direct injection onto Prep-HPLC (C18 column, Acetonitrile/Water + 0.1% TFA gradient).

Reaction Pathway Visualization

The following diagram illustrates the convergent synthesis of the sulfoximine-thiourea conjugate.



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Caption: Convergent synthesis pathway for the generation of Sulfoximine-Thiourea peptide conjugates via an isothiocyanate intermediate.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Low Conversion	Steric hindrance at N-terminus	Increase temperature to 40°C; use microwave irradiation (50°C, 15 min).
Side Reactions	Hydrolysis of Isothiocyanate	Ensure anhydrous DMF/DCM; use fresh reagents.
Solubility Issues	Peptide aggregation	Add chaotropic salts (LiCl) or use NMP as solvent.
Unstable Linkage	Edman-type degradation	Avoid high pH (>9.0) during workup; the thiourea is stable at acidic pH.

References

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